

# Comparative efficacy of agrochemicals derived from Dicyclopropylamine

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## Compound of Interest

Compound Name: Dicyclopropylamine

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## Comparative Efficacy of Cyprodinil: A Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the agrochemical Cyprodinil, a prominent member of the anilinopyrimidine class of fungicides containing a cyclopropyl moiety. Its performance is evaluated against other commonly used fungicides, supported by experimental data and detailed methodologies.

Cyprodinil is a systemic fungicide that is absorbed by foliage and translocated within the plant.<sup>[1]</sup> Its primary mode of action is the inhibition of methionine biosynthesis, a crucial amino acid for fungal growth, and the disruption of the secretion of fungal hydrolytic enzymes, thereby halting the infection process.<sup>[1][2][3]</sup> This unique mechanism of action makes it a valuable tool in integrated pest management (IPM) and resistance management programs.<sup>[1]</sup>

## Efficacy in Controlling Gray Mold (*Botrytis cinerea*)

Gray mold, caused by the fungus *Botrytis cinerea*, is a significant pathogen affecting a wide range of crops, including strawberries and grapes.

### Strawberry

A study conducted on strawberries evaluated the effectiveness of a combination of Fludioxonil and Cyprodinil against post-harvest gray mold. The results were compared with other

fungicides like Pyrimethanil and Boscalid. The combination of Fludioxonil and Cyprodinil completely prevented gray mold development when applied 0 days before harvest and assessed after a 4-day shelf life. In the same conditions, Pyrimethanil and Boscalid showed disease reductions of 88% and 42%, respectively, compared to the untreated control.

Fungicide Treatment	Application Rate	Disease Reduction (%) vs. Control (0 days post-treatment, 4-day shelf life)
Fludioxonil + Cyprodinil	110 g/hL	100
Pyrimethanil	175 mL/hL	88
Boscalid	80 g/hL	42
Untreated Control	-	0

## Experimental Protocol: Gray Mold Control in Strawberry

Objective: To assess the efficacy of different fungicides in controlling post-harvest gray mold on strawberries.

Fungicide Application:

- Fungicides were applied to strawberry plants before harvest.
- Application rates were as follows:
  - Pyrimethanil (PYR): 175 mL/hL
  - Boscalid (BOS): 80 g/hL
  - Fludioxonil (FLU) + Cyprodinil (CYP): 110 g/hL

Harvest and Storage:

- Strawberry fruits were harvested at 0, 4, 8, and 12 days following the fungicide treatment.
- Harvested fruits were stored under two conditions:

- $20 \pm 1$  °C for 4 days (shelf life).
- $0.5 \pm 1$  °C for 7 days (cold storage), followed by a 4-day shelf life at  $20 \pm 1$  °C.

#### Disease Assessment:

- The incidence and severity of gray mold were evaluated.
- The McKinney Index was used to quantify the level of disease.

## Grape

In field trials on Semillon grapes, a fungicide program including a Cyprodinil + Fludioxonil application was compared to other grower programs for the control of Botrytis cinerea. The program that included the Cyprodinil + Fludioxonil treatment resulted in the lowest disease severity (1.46%) and incidence (5.83%) compared to the untreated control and other programs.

Fungicide Program	Key Active Ingredients	Disease Severity (%)	Disease Incidence (%)
Trial Program	Chlorothalonil+Carben dazim, Cyprodinil+Fludioxonil	1.46	5.83
Grower Program I	-	11.46	31.67
Grower Program II	-	-	-
Grower Program III	-	-	-
Grower Program IV	-	-	-
Untreated Control	-	-	-

Note: Specific active ingredients for all grower programs were not detailed in the source.

## Efficacy in Controlling Apple Scab (Venturia inaequalis)

Apple scab is a devastating disease of apple trees worldwide. The efficacy of Cyprodinil has been evaluated in various spray programs.

A study in Greece over two consecutive growing seasons demonstrated that a targeted five-spray program, including Cyprodinil, was as effective as a standard 12-spray farmer practice in controlling apple scab. The disease severity on leaves and fruits in the reduced-spray programs was consistently below 1.88%, showcasing high efficacy.<sup>[4]</sup> In contrast, the untreated control plots showed disease incidence on leaves ranging from 96.5% to 99.3% and severity from 65.2% to 75.93%.<sup>[4]</sup>

Spray Program	Number of Sprays	Disease Severity on Leaves (%) (2017)	Disease Severity on Fruits (%) (2017)	Disease Severity on Leaves (%) (2018)	Disease Severity on Fruits (%) (2018)
Reduced Program 1 (with Cyprodinil)	5	1.03	1.88	0.63	0.77
Reduced Program 2 (with Fludioxonil + Cyprodinil)	5	1.34	1.25	0.92	1.25
Reduced Program 3 (with Cyprodinil)	5	1.15	1.05	0.88	1.15
Standard Farmer Practice	12	1.55	1.63	1.13	1.38
Untreated Control	0	75.93	-	65.2	-

## Experimental Protocol: Apple Scab Control

**Objective:** To evaluate the effectiveness of reduced-spray fungicide programs against apple scab.

**Experimental Design:**

- The trial was conducted over two consecutive growing seasons (2017 and 2018).
- Three different five-spray programs (P1, P2, P3) were compared with a standard farmer practice (P4, 12 sprays) and an untreated control.
- Fungicides from different chemical groups were applied in alternation.

**Fungicide Application:**

- Applications for the five-spray programs commenced at the pink bud stage and concluded at the second fruit fall.
- The timing of applications was based on the crop's critical growth stages and infection risk analysis from meteorological data.
- Cyprodinil was a component of the spray programs.

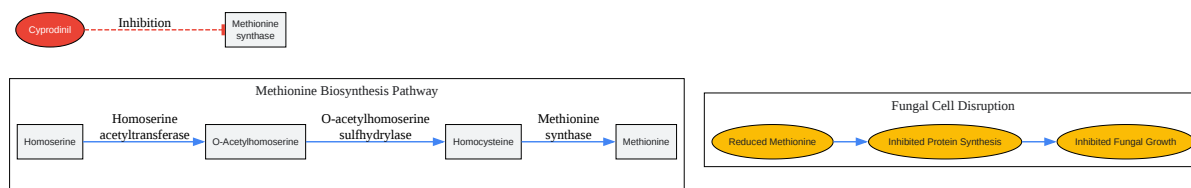
**Disease Assessment:**

- Disease incidence and severity were recorded on both leaves and fruits.

## Signaling Pathways and Experimental Workflows

### Methionine Biosynthesis Pathway Inhibition by Cyprodinil

Cyprodinil's mode of action targets the biosynthesis of methionine, an essential amino acid for protein synthesis and other metabolic functions in fungi. By inhibiting key enzymes in this pathway, Cyprodinil disrupts fungal growth and development.

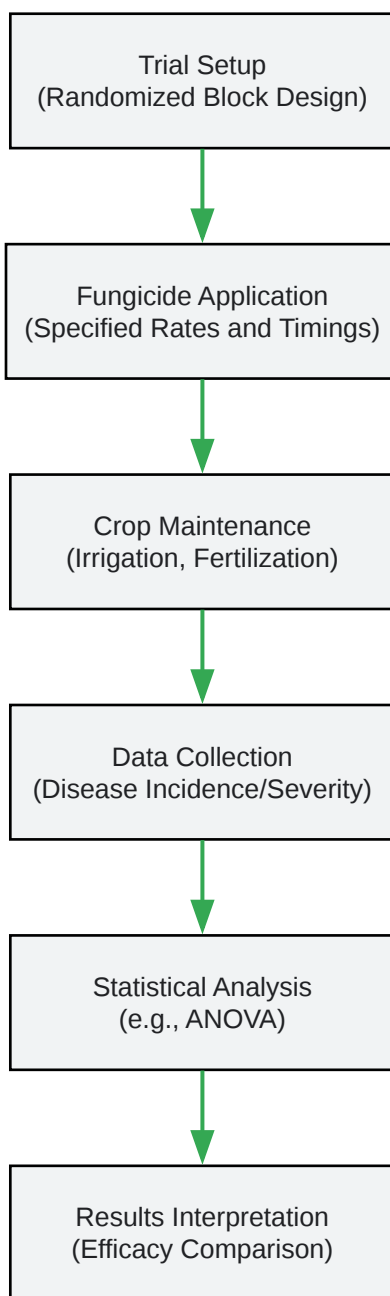


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Caption: Inhibition of Methionine Biosynthesis by Cyprodinil.

## Generalized Experimental Workflow for Fungicide Efficacy Testing

The following diagram illustrates a typical workflow for evaluating the efficacy of fungicides in a field trial setting.



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Caption: Generalized Fungicide Efficacy Trial Workflow.

## Mode of Action of Alternative Fungicides

For a comprehensive comparison, it is essential to understand the mechanisms of alternative fungicides.

- Boscalid: Belongs to the succinate dehydrogenase inhibitor (SDHI) class of fungicides. It acts by inhibiting Complex II in the mitochondrial respiratory chain, which disrupts the fungus's energy supply.[5][6][7]
- Pyrimethanil: Like Cyprodinil, it is an anilinopyrimidine fungicide that inhibits methionine biosynthesis.
- Fludioxonil: A phenylpyrrole fungicide that inhibits spore germination and mycelial growth by interfering with the signal transduction pathway that regulates osmotic potential.

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